MEY-003 target identification and validation

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Compound of Interest

Compound Name:	*MEY-003*
Cat. No.:	*B15136013*

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An In-depth Technical Guide to the Target Identification and Validation of **MEY-003**

Abstract

This document provides a comprehensive overview of the preclinical target identification and validation of **MEY-003**, a novel small molecule inhibitor. Through a series of biochemical and cellular assays, we have identified and validated the primary molecular target of **MEY-003** and elucidated its mechanism of action in a key oncogenic pathway. This guide details the experimental protocols, presents the quantitative data, and visualizes the critical signaling pathways and workflows, offering a complete picture of the preclinical evidence supporting **MEY-003**'s therapeutic potential.

Introduction

The discovery of targeted therapies has revolutionized cancer treatment by offering the potential for greater efficacy and reduced toxicity compared to traditional chemotherapy. The successful development of these agents hinges on the accurate identification and rigorous validation of their molecular targets. **MEY-003** is a novel ATP-competitive small molecule inhibitor identified through a high-throughput phenotypic screen for compounds that induce apoptosis in non-small cell lung cancer (NSCLC) cell lines harboring KRAS mutations. This

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whitepaper outlines the systematic approach taken to identify the direct target of **MEY-003** and validate its mechanism of action.

Target Identification

To identify the molecular target of **MEY-003**, a multi-pronged approach was employed, combining affinity-based proteomics with enzymatic assays.

Kinase Profiling

An in vitro kinase profiling assay was conducted to assess the inhibitory activity of **MEY-003** against a panel of 468 human kinases. **MEY-003** demonstrated potent and selective inhibition of Mitogen-Activated Protein Kinase Kinase Kinase 7 (MAP3K7), also known as TGF-β-Activated Kinase 1 (TAK1).

Table 1: Kinase Inhibition Profile of **MEY-003** (1 µM)

Kinase Target	Percent Inhibition (%)
TAK1 (MAP3K7)	98.2
JNK1	15.4
p38α	12.1
ERK2	8.9
AKT1	5.6
Data represents the mean of two independent experiments.	

Cellular Target Engagement

To confirm that **MEY-003** engages TAK1 within a cellular context, a Cellular Thermal Shift Assay (CETSA) was performed. This assay measures the thermal stabilization of a target protein upon ligand binding.

Table 2: CETSA Results for TAK1 in HCT116 Cells

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Treatment	Melting Temperature (Tm) in °C	ΔTm (°C)
Vehicle (DMSO)	48.1°C	-
MEY-003 (10 µM)	54.6°C	+6.5°C
Results indicate a significant thermal stabilization of TAK1 in the presence of MEY-003.		

Target Validation

Following the successful identification of TAK1 as the primary target of **MEY-003**, a series of experiments were conducted to validate this finding and elucidate the compound's downstream effects.

Biochemical IC50 Determination

The potency of **MEY-003** against TAK1 was quantified by determining its half-maximal inhibitory concentration (IC50) in a biochemical assay.

Table 3: Biochemical Potency of **MEY-003** against TAK1

Compound	Target	IC50 (nM)
MEY-003	TAK1	7.8
IC50 value was determined using a 10-point dose-response curve.		

Downstream Signaling Pathway Analysis

TAK1 is a critical upstream kinase in the NF-κB and JNK/p38 MAPK signaling pathways. The effect of **MEY-003** on these pathways was assessed by measuring the phosphorylation of key downstream substrates via Western Blot.

Table 4: Quantification of Downstream Protein Phosphorylation

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Treatment	p-IKKβ (Relative Density)	p-p38 (Relative Density)
Vehicle (DMSO)	1.00	1.00
MEY-003 (1 µM)	0.12	0.21

Densitometry values were normalized to total protein and the vehicle control.

Cellular Potency in Cancer Cell Lines

The anti-proliferative activity of **MEY-003** was evaluated in a panel of NSCLC cell lines.

Table 5: Anti-proliferative Activity of **MEY-003**

Cell Line	Genotype	GI50 (µM)
A549	KRAS G12S	0.45
HCT116	KRAS G13D	0.62
Calu-3	WT KRAS	> 10

GI50 (50% growth inhibition) values were determined after 72 hours of treatment.

Experimental Protocols

In Vitro Kinase Profiling

- Assay Principle: Radiometric kinase assay ([γ-33P]ATP).
- Procedure: Recombinant human kinases were incubated with **MEY-003** (1 µM) or DMSO vehicle control in the presence of a substrate peptide and [γ-33P]ATP. Following the reaction, the phosphorylated substrate was captured on a filter membrane, and the incorporation of 33P was quantified using a scintillation counter. The percent inhibition was calculated relative to the DMSO control.

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Cellular Thermal Shift Assay (CETSA)

- Cell Line: HCT116.
- Procedure: Intact HCT116 cells were treated with **MEY-003** (10 µM) or DMSO for 1 hour. The cells were then harvested, lysed, and the resulting lysate was aliquoted and heated to a range of temperatures (40°C to 65°C) for 3 minutes. The aggregated, denatured protein was pelleted by centrifugation, and the amount of soluble TAK1 remaining in the supernatant at each temperature was quantified by Western Blot. The melting temperature (Tm) was determined by fitting the data to a Boltzmann sigmoidal curve.

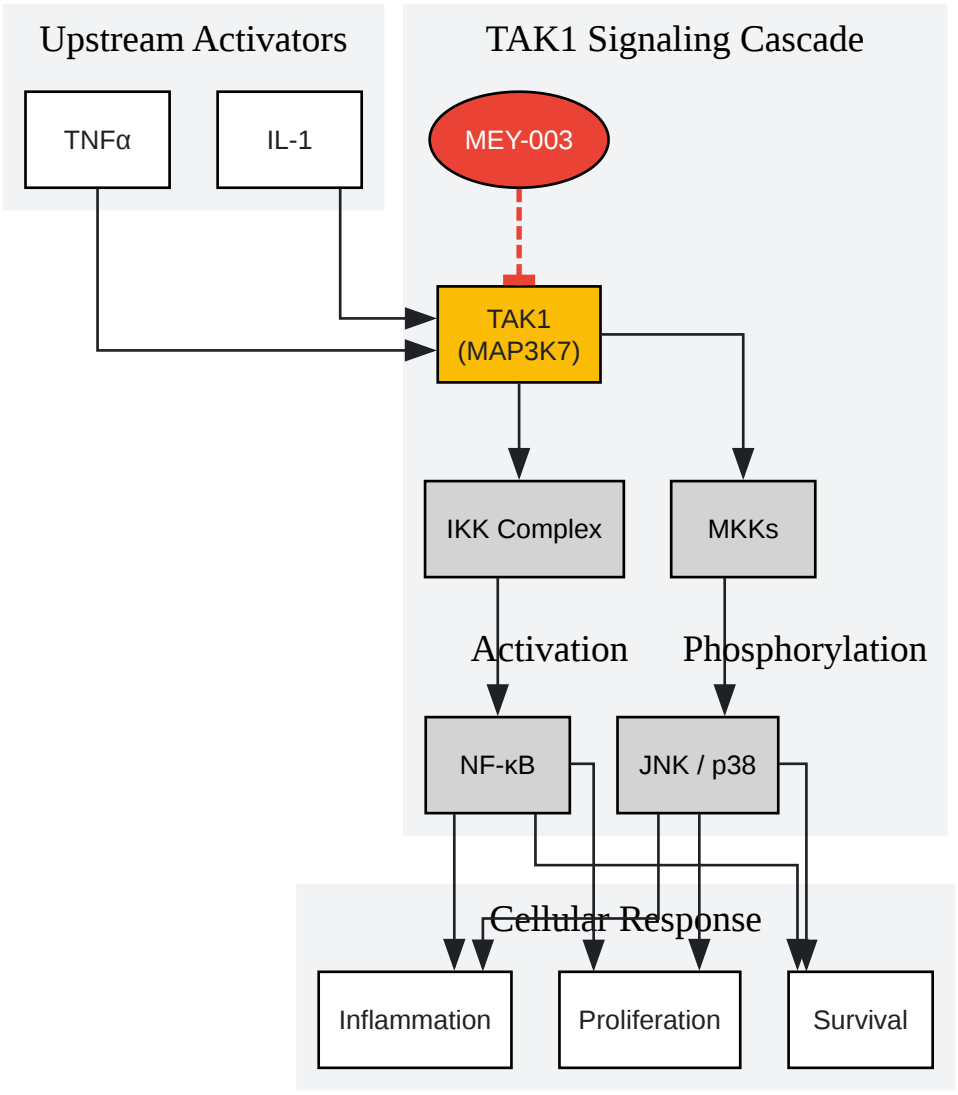
Western Blot Analysis

- Cell Line: A549.
- Procedure: A549 cells were treated with **MEY-003** (1 µM) or DMSO for 2 hours, followed by stimulation with TNFα (20 ng/mL) for 15 minutes. Cells were lysed, and protein concentrations were determined using a BCA assay. Equal amounts of protein were separated by SDS-PAGE, transferred to a PVDF membrane, and probed with primary antibodies against p-IKKβ, p-p38, total IKKβ, total p38, and a loading control (e.g., GAPDH). Blots were then incubated with HRP-conjugated secondary antibodies and visualized using an enhanced chemiluminescence (ECL) substrate.

Visualizations

MEY-003 Mechanism of Action

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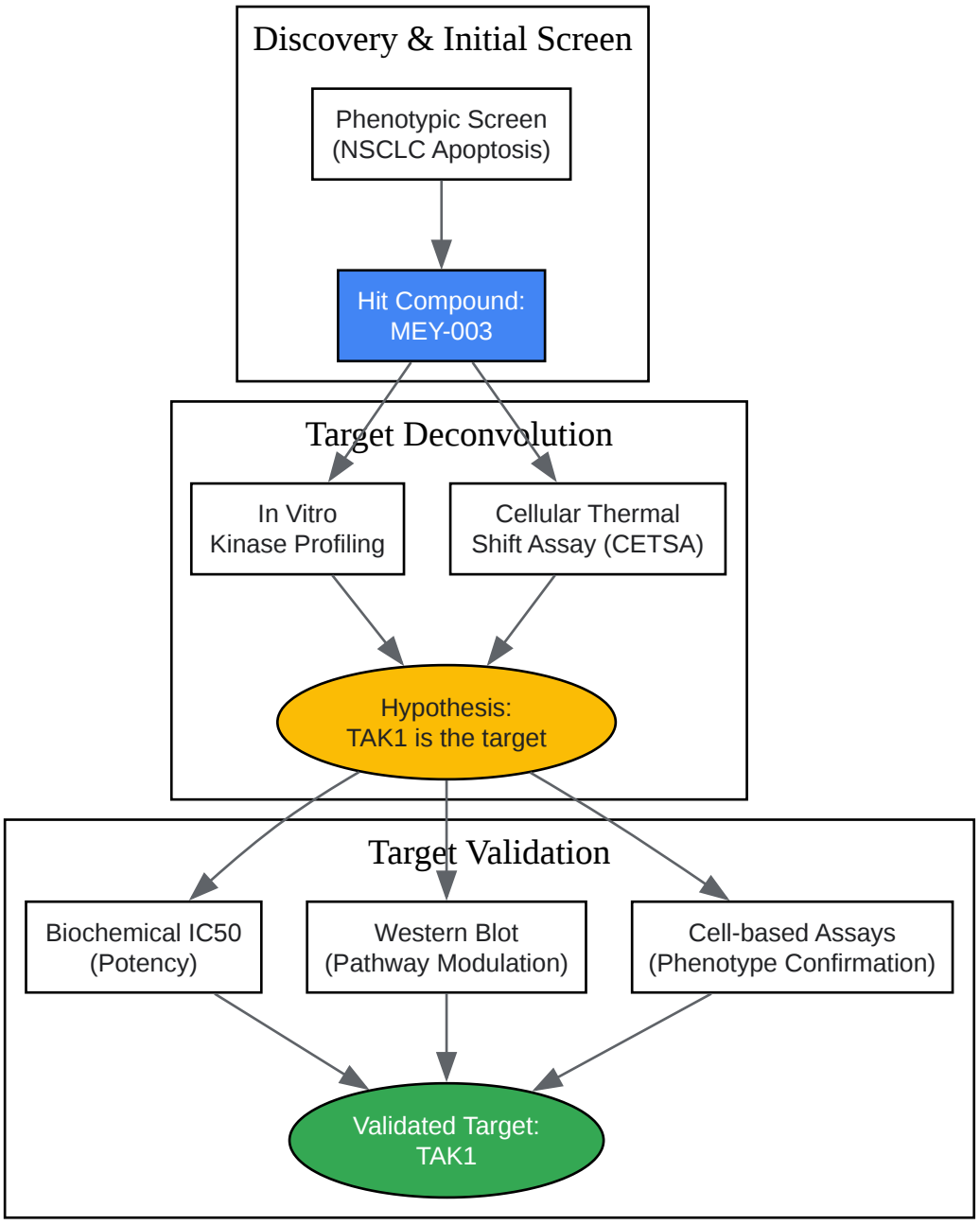


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Caption: **MEY-003** inhibits TAK1, blocking downstream NF-κB and MAPK signaling.

Target Identification Workflow

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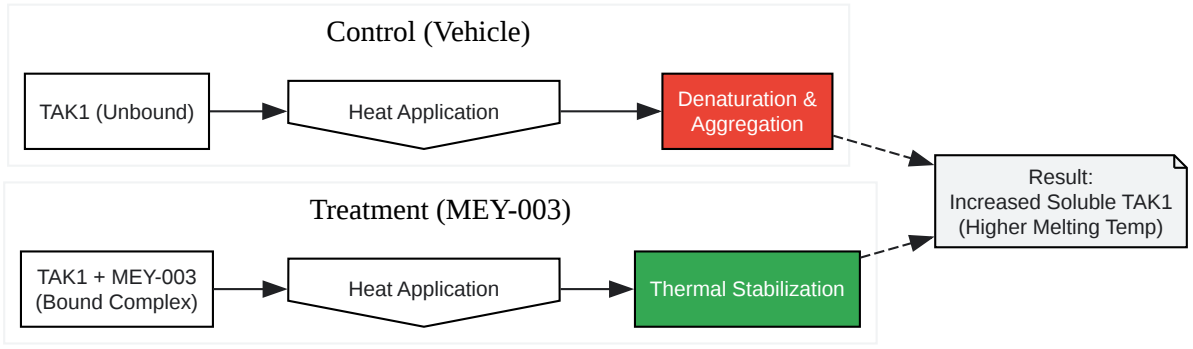


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Caption: Workflow for the identification and validation of **MEY-003**'s target.

CETSA Experimental Logic

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Caption: Logic of the Cellular Thermal Shift Assay (CETSA).

Conclusion

The data presented in this guide provides a robust and multi-faceted validation of TAK1 as the primary molecular target of **MEY-003**. The compound demonstrates high potency and selectivity for TAK1 in biochemical assays, effectively engages the target in a cellular environment, and modulates the intended downstream signaling pathways. The correlation between target inhibition and anti-proliferative effects in cancer cell lines with relevant genetic backgrounds strongly supports the proposed mechanism of action. These findings establish a solid foundation for the continued preclinical and clinical development of **MEY-003** as a targeted therapeutic agent.

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